

Structure Elucidation of 1-Phenethyl-4-propionyloxypiperidine: A Technical Guide

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Compound of Interest

Compound Name: *1-Phenethyl-4-propionyloxypiperidine*

CAS No.: *1462260-87-2*

Cat. No.: *B16369352*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structure elucidation of **1-Phenethyl-4-propionyloxypiperidine**, a compound of interest in forensic chemistry and drug development due to its structural relationship to fentanyl. As a known byproduct in the synthesis of fentanyl, its unambiguous identification is crucial. This document outlines the key analytical techniques, experimental protocols, and spectroscopic data necessary for its characterization. All quantitative data is summarized for clarity, and experimental workflows are visualized to facilitate understanding.

Introduction

1-Phenethyl-4-propionyloxypiperidine, also known as 1-P-4-POP, is a tertiary amine and an ester of 1-phenethyl-4-hydroxypiperidine and propionic acid. Its chemical formula is $C_{16}H_{23}NO_2$ with a molecular weight of 261.36 g/mol ^[1] It is recognized as an analytical reference standard and is primarily known as a byproduct in the synthesis of the potent opioid analgesic, fentanyl.

[2] While structurally similar to opioids, its pharmacological activity at the μ -opioid receptor is reported to be negligible. The accurate identification and characterization of such byproducts are essential for forensic analysis of illicit drug samples and for understanding synthetic routes in clandestine laboratories.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Phenethyl-4-propionyloxypiperidine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₃ NO ₂	PubChem[1]
Molecular Weight	261.36 g/mol	PubChem[1]
CAS Number	1462260-87-2	PubChem[1]
IUPAC Name	[1-(2-phenylethyl)piperidin-4-yl] propanoate	PubChem[1]
Purity (as a reference standard)	≥98%	Cayman Chemical[2]
Formulation	A 10 mg/ml solution in methanol	Cayman Chemical[2]
Solubility	Soluble in Methanol (≥ 10 mg/ml)	Cayman Chemical[2]
Storage Temperature	-20°C	Cayman Chemical[2]

Spectroscopic Data for Structure Elucidation

The definitive structure of **1-Phenethyl-4-propionyloxypiperidine** is determined through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While full, detailed experimental spectra are available through subscription services like SpectraBase, this guide provides key reported and predicted data.[3]

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight and offering insights into its structure.

Table 2: Key Mass Spectrometry Data (Electron Ionization - GC-MS)

Feature	Value	Source
Molecular Ion [M] ⁺	m/z 261	PubChem
Top Peak (Base Peak)	m/z 170	PubChem[1]
Second Highest Peak	m/z 57	PubChem[1]
Third Highest Peak	m/z 114	PubChem[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise arrangement of atoms in a molecule. ¹H NMR provides information about the hydrogen atoms, while ¹³C NMR details the carbon skeleton.

Note: Experimentally obtained NMR spectra for **1-Phenethyl-4-propionyloxypiperidine** are available in spectral databases such as SpectraBase.[3] The following tables provide predicted chemical shifts which are valuable for preliminary identification.

Table 3: Predicted ¹H NMR Chemical Shifts

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity
Aromatic (C ₆ H ₅)	7.20 - 7.35	Multiplet
Piperidine-CH-O	4.80 - 5.00	Multiplet
Phenethyl-CH ₂ -N	2.75 - 2.95	Multiplet
Phenethyl-CH ₂ -Ar	2.60 - 2.80	Multiplet
Piperidine-CH ₂ -N (axial & equatorial)	2.20 - 2.60	Multiplet
Propionyl-CH ₂	2.30	Quartet
Piperidine-CH ₂ (axial & equatorial)	1.60 - 2.00	Multiplet
Propionyl-CH ₃	1.15	Triplet

Table 4: Predicted ¹³C NMR Chemical Shifts

Carbon Assignment	Predicted Chemical Shift (ppm)
Ester Carbonyl (C=O)	~174
Aromatic C (quaternary)	~140
Aromatic CH	~128-129
Aromatic CH	~126
Piperidine-CH-O	~71
Phenethyl-CH ₂ -N	~60
Piperidine-CH ₂ -N	~50
Phenethyl-CH ₂ -Ar	~34
Piperidine-CH ₂	~30
Propionyl-CH ₂	~28
Propionyl-CH ₃	~9

Infrared (IR) Spectroscopy

IR spectroscopy identifies the functional groups present in a molecule based on the absorption of infrared radiation.

Note: A vapor phase IR spectrum for **1-Phenethyl-4-propionyloxypiperidine** is available on SpectraBase.[\[3\]](#)

Table 5: Predicted Infrared Absorption Frequencies

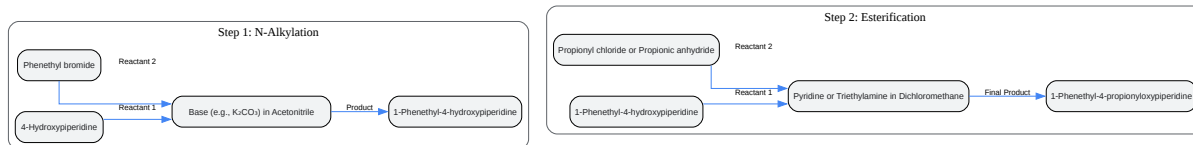
Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
~3000-2850	C-H (Aliphatic)	Stretching
~1735	C=O (Ester)	Stretching
~1240	C-O (Ester)	Stretching
~1170	C-N (Amine)	Stretching
~750 and ~700	C-H (Aromatic)	Out-of-plane Bending

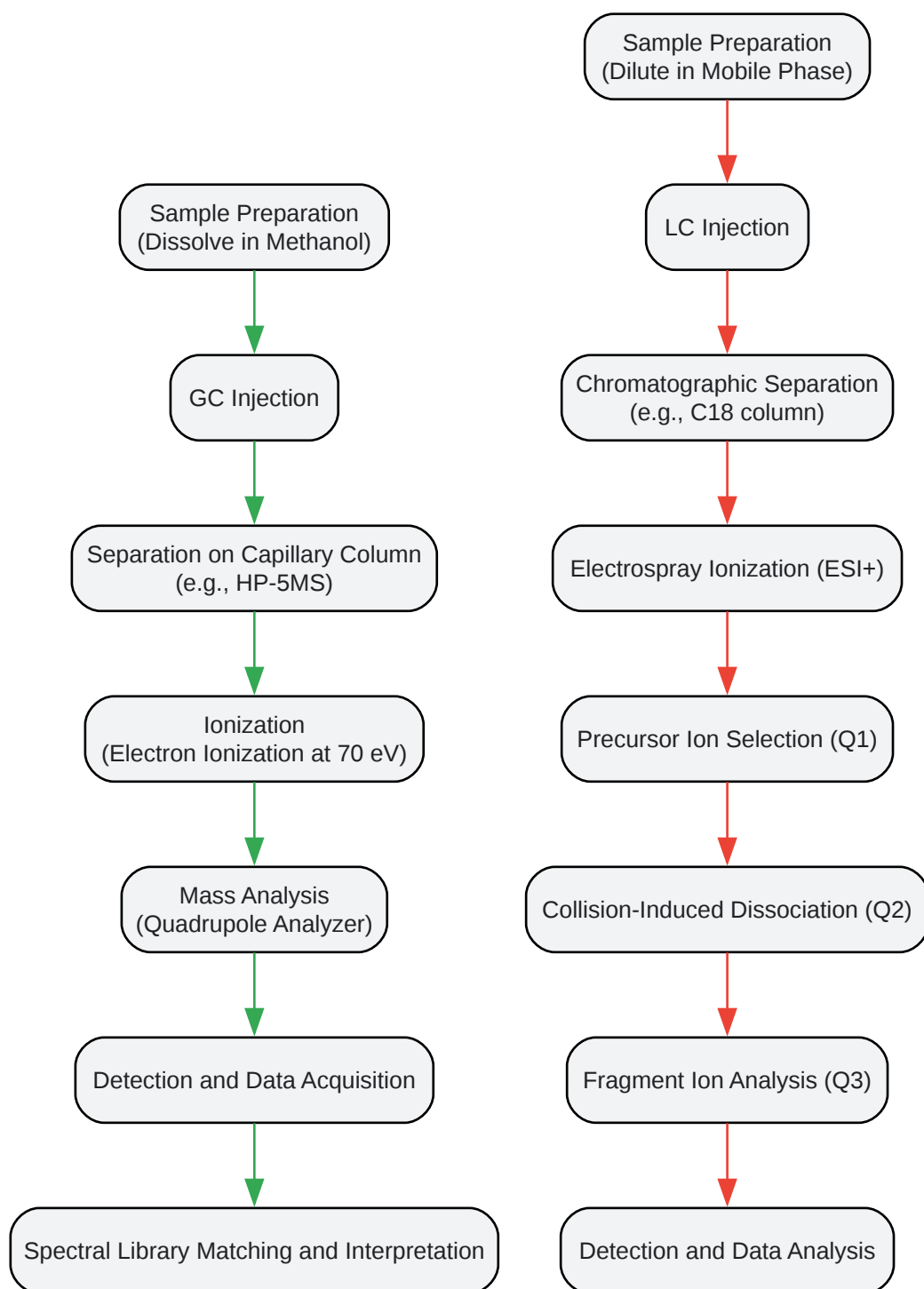
Experimental Protocols

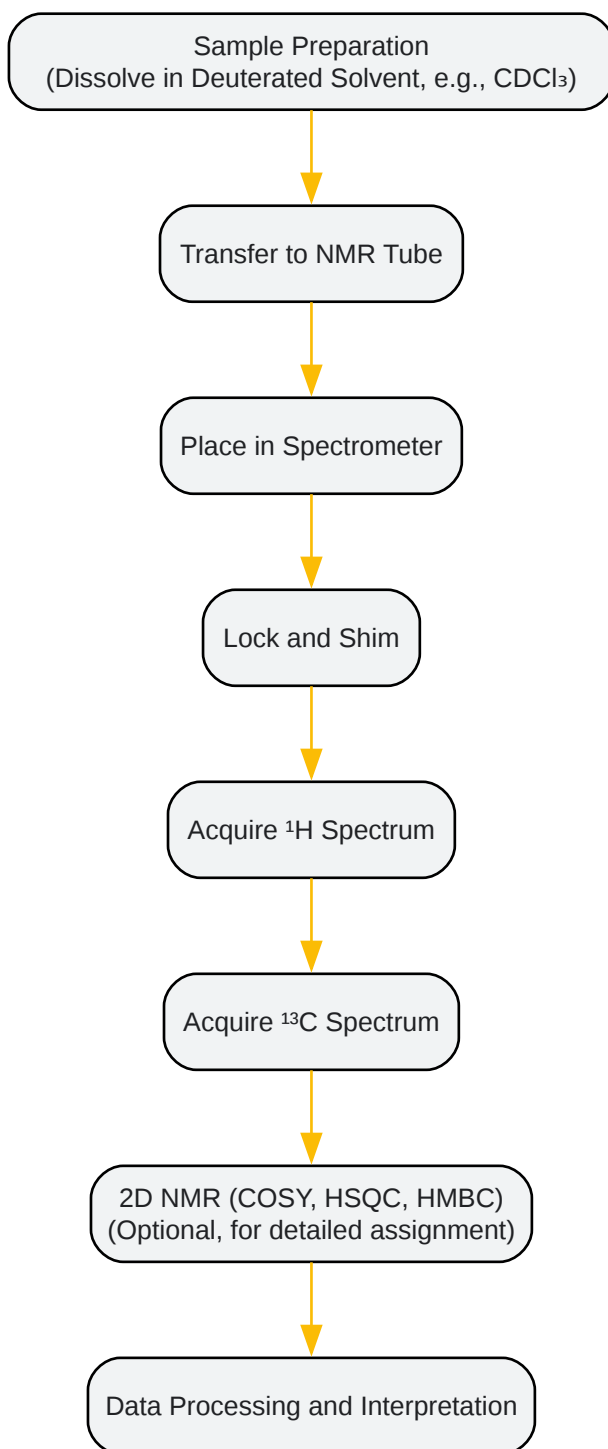
Detailed methodologies are crucial for the reproducible characterization of **1-Phenethyl-4-propionyloxypiperidine**.

Synthesis of 1-Phenethyl-4-propionyloxypiperidine

The following is a representative synthetic protocol adapted from the synthesis of similar 4-acyloxypiperidines.







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References

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